2-Undecanone cytotoxicity threshold cell lines

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Compound Focus: 2-Undecanone

CAS No.: 112-12-9
Cat. No.: S560417

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Cytotoxicity Data Summary

The table below summarizes the existing in vitro cytotoxicity data for undecane.

Cell Line	Cell Type Description	Assay Used	Cytotoxicity Threshold / Key Finding	Source Compound
RBL-2H3 [1]	Rat basophilic leukemia mast cell	MTT	No effect on cell viability at 1–100 µM.	Undecane
HaCaT [1]	Human keratinocyte cell line	MTT	No effect on cell viability at 1–10 µM; 100 µM showed some effect.	Undecane
HepG2 [2]	Human liver cancer cell line	XTT	One of 57 plant extracts tested showed cytotoxicity (4x EC50 = 12.9 µg/ml). The active compound was not confirmed to be undecane.	A plant extract containing undecane, among other compounds
CHL/IU [3]	Chinese hamster lung fibroblast	Chromosomal Aberration	No cytogenetic effects observed up to the limit concentration of 10 mM.	Undecane

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Experimental Protocols for Cytotoxicity Assessment

Here are detailed methodologies for key cytotoxicity assays referenced in the data, which can be applied for testing **2-undecanone**.

MTT Cell Viability Assay [1] [4] [5]

The MTT assay measures the metabolic activity of cells based on the reduction of a yellow tetrazolium salt to purple formazan crystals by viable cells.

- **Key Principle**: Measurement of mitochondrial enzyme activity in live cells [5].
- **Workflow**:
  - **Seed cells** (e.g., 3,000-5,000 cells/well) in a 96-well plate and culture for 24 hours [4].
  - **Treat with test compound** (e.g., undecane) at various concentrations. Include controls (untreated cells, medium only) [4].
  - **Incubate** for a desired period (e.g., 24 hours) [1].
  - **Add MTT reagent** (e.g., 5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C [4].
  - **Dissolve formazan crystals** by adding a solubilization solution (e.g., MTT solvent containing HCl and NP40 in isopropanol) [4].
  - **Measure absorbance** at 590 nm, with a reference wavelength of 620 nm [4].

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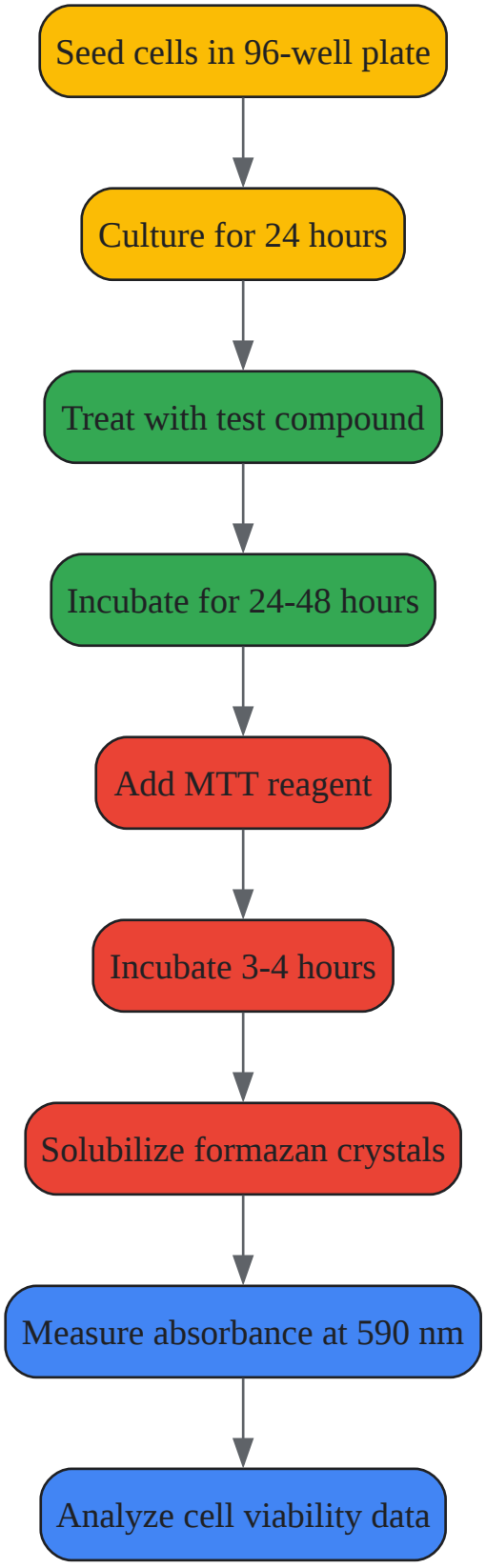

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XTT Cell Proliferation/Cytotoxicity Assay [2] [5]

The XTT assay is another tetrazolium-based method that offers the advantage of yielding a water-soluble formazan product, eliminating the need for a solubilization step.

- **Key Principle**: Measurement of metabolic activity; the generated formazan dye is water-soluble [5].
- **Workflow**:
  - **Seed and culture cells** in a 96-well plate as for the MTT assay.
  - **Add the XTT reagent** directly to the culture medium.
  - **Incubate** for 2-24 hours to allow color development [5].
  - **Measure the absorbance** of the orange-colored solution directly with a spectrophotometer (e.g., at 450 nm with a reference wavelength) [5].

Guidance for Testing 2-Undecanone

Since direct data on **2-undecanone** is limited, the following approaches are recommended:

- **Leverage Existing Data with Caution**: Use the data for undecane as a preliminary reference, but always confirm with your own experiments as the ketone functional group in **2-undecanone** will alter its biological activity.
- **Employ Multiple Assays**: Combine different assay types for a robust assessment.
  - **Dye Exclusion Assays** (e.g., Trypan Blue): Simple, rapid determination of membrane integrity, ideal for cell counting [6] [5].
  - **Lactate Dehydrogenase (LDH) Release Assay**: Measures membrane integrity by detecting a cytosolic enzyme released upon cell death [4].
- **Utilize In Silico Prediction Tools**: As a preliminary screening step, web applications like **CLC-Pred 2.0** can provide qualitative predictions of cytotoxicity for a wide range of cell lines based on a compound's structural formula [7].

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References

1. Anti-Allergic and Anti-Inflammatory Effects of Undecane on ... [mdpi.com]

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2. Correlation between cytotoxicity in cancer cells and free... [spandidos-publications.com]

3. Undecane [dra4.nihs.go.jp]

4. Cytotoxicity Assay - an overview [sciencedirect.com]

5. In Vitro Cytotoxicity and Cell Viability Assays: Principles... | IntechOpen [intechopen.com]

6. Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells [ncbi.nlm.nih.gov]

7. CLC-Pred .0: A Freely Available Web Application for In Silico... [pmc.ncbi.nlm.nih.gov]

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